

Sodium 4-Vinylbenzenesulfonate Hydrate: A Technical Health and Safety Whitepaper

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Compound of Interest

Compound Name: Sodium 4-vinylbenzenesulfonate hydrate

Cat. No.: B050709

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This document provides a comprehensive overview of the health and safety data for **Sodium 4-vinylbenzenesulfonate hydrate** (CAS No. 2695-37-6), a compound utilized in various industrial and research applications, including as a reactive monomer in polymer synthesis.^[1] Given its use in settings where occupational exposure is possible, a thorough understanding of its hazard profile, handling procedures, and emergency responses is critical.

Core Safety and Hazard Information

Sodium 4-vinylbenzenesulfonate hydrate is classified as a substance that can cause skin and serious eye irritation.^{[2][3][4]} Some sources also indicate it may be harmful if swallowed and may cause respiratory tract irritation.^[5] It is essential to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.^{[2][6]}

GHS Classification

The Globally Harmonized System (GHS) classification for **Sodium 4-vinylbenzenesulfonate hydrate** is as follows:

- Skin Irritation: Category 2^{[2][3]}
- Serious Eye Irritation/Eye Damage: Category 2A or 1^[2]

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)

The corresponding GHS hazard statements are H315 (Causes skin irritation), H319 (Causes serious eye irritation) or H318 (Causes serious eye damage), H302 (Harmful if swallowed), and H335 (May cause respiratory irritation). The signal word is "Warning" or "Danger" depending on the supplier's classification.[\[3\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data available for **Sodium 4-vinylbenzenesulfonate hydrate**.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NaO ₃ S	[7]
Molecular Weight	206.19 g/mol	[7]
Appearance	White to light yellow powder/crystal	[4]
Melting Point	≥300 °C	
Boiling Point	111-112 °C	[7]
Density	1.043 g/mL at 25 °C	[7]
Solubility	Soluble in water	[8]
Flash Point	Not applicable	

Toxicological Data

Limited quantitative toxicological data is publicly available. The acute toxicity is noted, but specific LD50 values for Sodium 4-vinylbenzenesulfonate are not consistently provided in the search results. For a related compound, Sodium vinylsulfonate, the following data was found:

Test	Result	Species	Source(s)
LD50 Oral	>15000 mg/kg	Rat	[6][9]
LD50 Dermal	>2000 mg/kg	Rat	[6][9]
EC50 (Daphnia magna)	> 100 mg/L, 48h	Daphnia magna	[6][9]

Note: This data is for a structurally related but different chemical and should be used with caution as an indicator of potential toxicity.

Experimental Protocols

Detailed experimental protocols for the toxicological and physical property testing of **Sodium 4-vinylbenzenesulfonate hydrate** are not available in the public domain. The data presented is typically sourced from Safety Data Sheets (SDS), which summarize the results of studies conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for chemical testing.

Handling, Storage, and Personal Protective Equipment

Handling

- Avoid contact with skin, eyes, and clothing.[2][6]
- Do not breathe dust.[2]
- Use only in a well-ventilated area or outdoors.[2]
- Wash hands thoroughly after handling.[2][3]
- Do not eat, drink, or smoke when using this product.[6]

Storage

- Keep container tightly closed.[2]

- Store in a cool, dry, and well-ventilated place.[5]
- Store away from strong oxidizing agents.[2][8]
- The material is hygroscopic and may absorb moisture from the air.[2]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles or glasses are recommended.[2][5] Contact lenses should not be worn.[2]
- Skin Protection: Wear protective gloves (neoprene or nitrile rubber are suggested) and suitable protective clothing.[2][5]
- Respiratory Protection: If dust is generated and inhalation is a risk, a NIOSH-certified dust and mist respirator is recommended.[2]

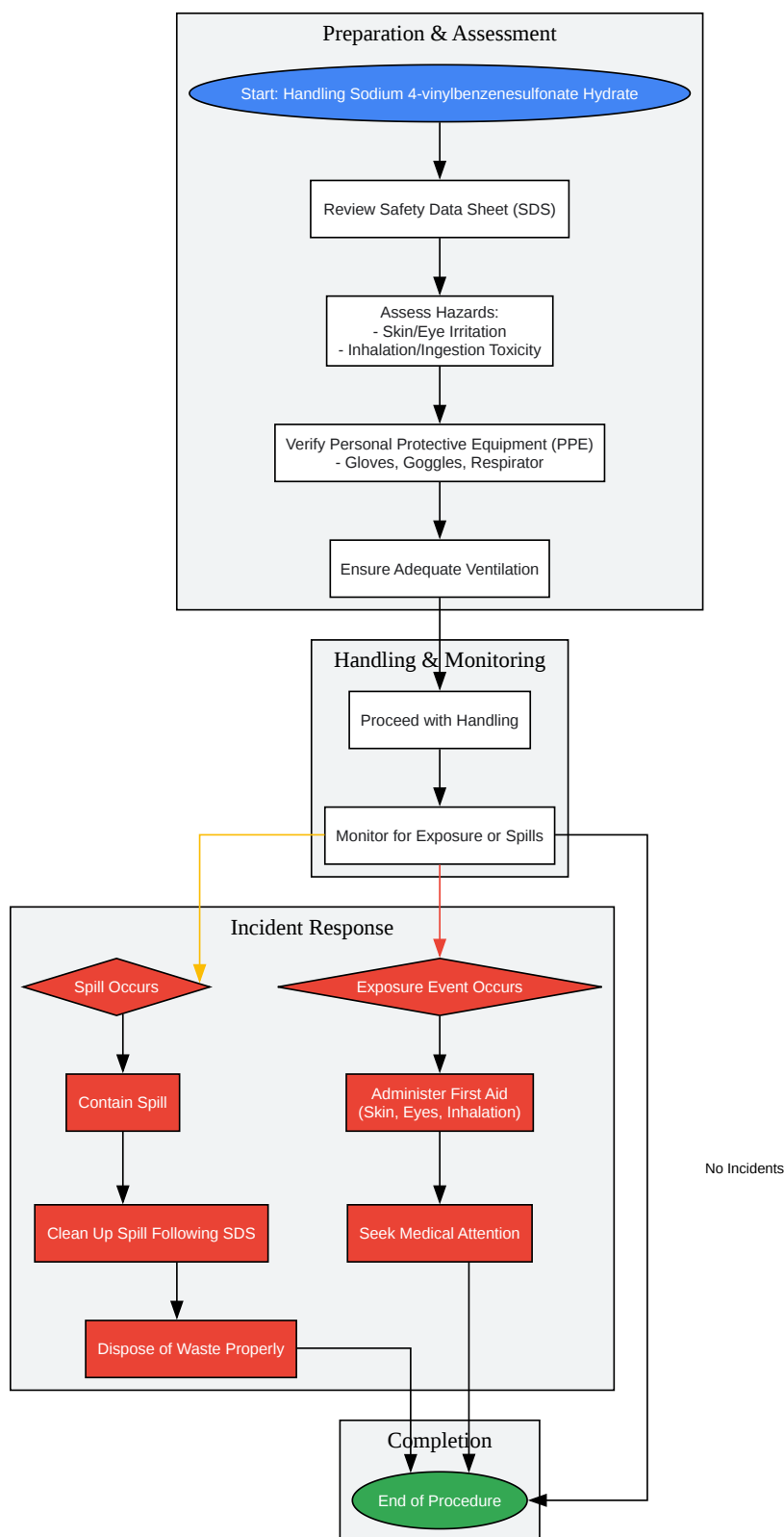
Emergency Procedures

First Aid Measures

- If on Skin: Wash with plenty of soap and water.[2] If skin irritation occurs, seek medical advice/attention.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[10] If respiratory symptoms occur, call a poison center or doctor.
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[6]

Visualized Workflow: Risk Assessment and Response

The following diagram illustrates a logical workflow for assessing and responding to the risks associated with handling **Sodium 4-vinylbenzenesulfonate hydrate**.



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Caption: Risk Assessment and Response Workflow for **Sodium 4-vinylbenzenesulfonate Hydrate**.

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